

# Proper Disposal of 4-(4-bromophenyl)-1H-pyrazole: A Safety and Operations Guide

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## Compound of Interest

Compound Name: 4-(4-bromophenyl)-1H-pyrazole

Cat. No.: B1277672

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This guide provides essential safety and logistical information for the proper disposal of **4-(4-bromophenyl)-1H-pyrazole**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personal safety and environmental compliance.

## Hazard Identification and Safety Data

**4-(4-bromophenyl)-1H-pyrazole** is a chemical compound that requires careful handling due to its toxicological profile. It is classified as acutely toxic if swallowed and can cause significant skin and eye irritation.<sup>[1][2]</sup> Proper personal protective equipment (PPE) is mandatory at all stages of handling and disposal.

Summary of Safety and Hazard Information

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>7</sub> BrN <sub>2</sub>	[1]
Molecular Weight	223.07 g/mol	[1]
GHS Pictogram	GHS06 (Toxic)	[1]
Signal Word	Danger	[1]
Hazard Statements	H301: Toxic if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][2][3]
Storage Class	6.1C: Combustible, acute toxic Cat. 3 / toxic compounds	[1]
Water Hazard Class (WGK)	WGK 3: Highly hazardous for water	[1]

## Personal Protective Equipment (PPE) Protocol

Before initiating any disposal procedures, ensure the following personal protective equipment is worn. All PPE should be inspected for integrity before use.

- **Eye Protection:** Wear chemical safety goggles or a face shield that is tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
- **Hand Protection:** Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact with the product.
- **Body Protection:** Wear a lab coat, apron, or coveralls to prevent skin contact.
- **Respiratory Protection:** If there is a risk of inhaling dust, use a NIOSH-approved particulate respirator.[2][4]

## Step-by-Step Disposal Procedure

The recommended method for disposing of **4-(4-bromophenyl)-1H-pyrazole** is through a licensed professional waste disposal service. Do not dispose of this chemical into drains or the environment.<sup>[5][6]</sup>

### Step 1: Waste Collection and Segregation

- Collect waste **4-(4-bromophenyl)-1H-pyrazole** in a dedicated, properly labeled, and sealed container.
- The container must be suitable for hazardous chemical waste and clearly marked with the chemical name and associated hazard symbols.
- Avoid mixing with other waste streams unless compatibility is confirmed.

### Step 2: Handling Spills and Contamination

- In case of a spill, avoid generating dust.<sup>[7]</sup>
- Carefully sweep up or vacuum the solid material.<sup>[7]</sup>
- Place the collected material into a suitable, closed container for disposal.<sup>[7]</sup>
- Clean the spill area thoroughly.
- Contaminated materials (e.g., paper towels, gloves) must be disposed of as hazardous waste along with the chemical itself.

### Step 3: Storage Pending Disposal

- Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.<sup>[2][5][6]</sup>
- Keep the container tightly closed.<sup>[2][5]</sup>
- Ensure the storage area is secure and accessible only to authorized personnel.

#### Step 4: Professional Disposal

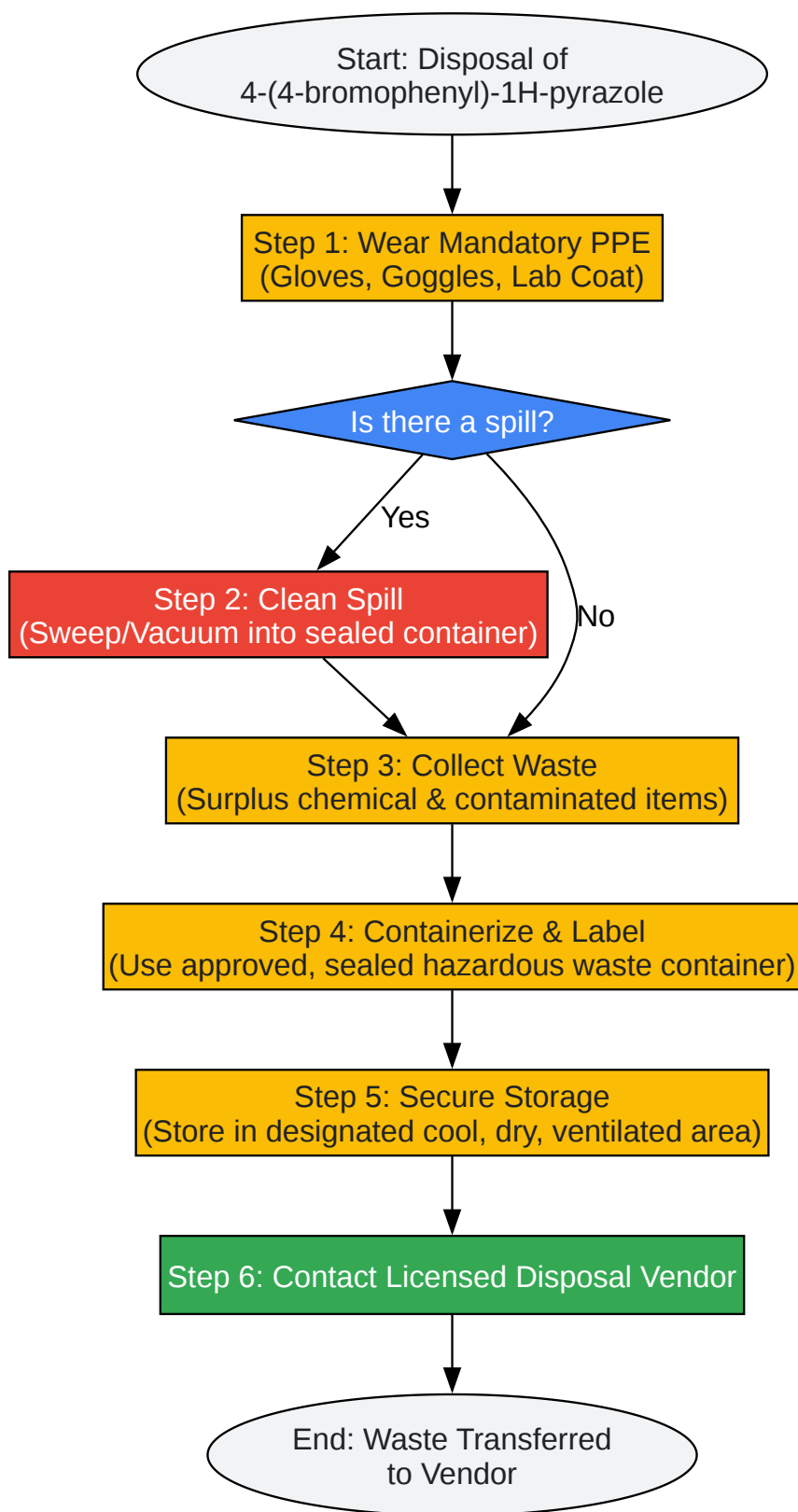
- Arrange for the collection of the hazardous waste by a licensed and certified disposal company.
- Provide the disposal company with a copy of the Safety Data Sheet (SDS) for **4-(4-bromophenyl)-1H-pyrazole**.
- Follow all local, state, and federal regulations regarding hazardous waste disposal.<sup>[2][7]</sup>

#### Step 5: Contaminated Packaging

- Any empty containers that held **4-(4-bromophenyl)-1H-pyrazole** should be treated as hazardous waste.
- Dispose of the contaminated packaging in the same manner as the unused product. Do not reuse the containers.

## Disposal Workflow Diagram

The following diagram outlines the decision-making process and procedural flow for the safe disposal of **4-(4-bromophenyl)-1H-pyrazole**.



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Caption: Disposal workflow for **4-(4-bromophenyl)-1H-pyrazole**.

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